

An In-depth Technical Guide to 3-chloro-N-(3-acetamidophenyl)propanamide

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Compound of Interest

Compound Name: *N*-[3-(acetylamino)phenyl]-3-chloropropanamide

CAS No.: 900711-15-1

Cat. No.: B1346765

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This technical guide provides a comprehensive overview of the chemical compound 3-chloro-N-(3-acetamidophenyl)propanamide, including its nomenclature, physicochemical properties, a detailed synthesis protocol, and potential applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Nomenclature

The compound with the common name **N-[3-(acetylamino)phenyl]-3-chloropropanamide** is systematically named according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature as 3-chloro-N-(3-acetamidophenyl)propanamide.

The name is derived as follows:

- Propanamide: The core structure is a three-carbon amide.
- 3-chloro-: A chlorine atom is substituted at the third carbon atom of the propanamide backbone.

- N-(3-acetamidophenyl)-: A substituted phenyl group is attached to the nitrogen atom of the amide. The phenyl ring itself is substituted at the 3-position with an acetamido (acetylamino) group.

Structural Representation:

Caption: 2D Structure of 3-chloro-N-(3-acetamidophenyl)propanamide.

Chemical Identifiers

Identifier	Value
IUPAC Name	3-chloro-N-(3-acetamidophenyl)propanamide
Molecular Formula	C ₁₁ H ₁₃ ClN ₂ O ₂
Molecular Weight	240.69 g/mol
Canonical SMILES	<chem>CC(=O)NC1=CC(=CC=C1)NC(=O)CCCl</chem>
InChI Key	(Predicted) YWJGEJRMELZJCN-UHFFFAOYSA-N
CAS Number	Not assigned

Physicochemical Properties (Predicted)

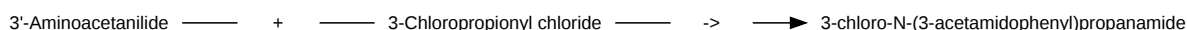
Experimental data for 3-chloro-N-(3-acetamidophenyl)propanamide is not readily available in public databases. The following properties are estimated based on its structure and data from analogous compounds.

Property	Predicted Value	Notes
Melting Point	140-160 °C	Based on similar aromatic amides.
Boiling Point	> 400 °C (decomposes)	High boiling point expected due to hydrogen bonding and molecular weight.
Solubility	Soluble in DMSO, DMF, and methanol. Sparingly soluble in water.	Polarity suggests solubility in polar organic solvents.
pKa	~16-18 (amide N-H)	Typical pKa for a secondary amide proton.
LogP	~1.5 - 2.5	Calculated based on fragment contributions.

Synthesis Protocol

The synthesis of 3-chloro-N-(3-acetamidophenyl)propanamide is most efficiently achieved through the acylation of 3'-aminoacetanilide with 3-chloropropionyl chloride. This is a standard nucleophilic acyl substitution reaction.

Reaction Scheme:



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Caption: Synthesis of 3-chloro-N-(3-acetamidophenyl)propanamide.

Causality Behind Experimental Choices:

- Solvent: A polar aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) is chosen to dissolve the reactants without participating in the reaction.

- **Base:** A non-nucleophilic base like triethylamine (TEA) or diisopropylethylamine (DIPEA) is essential to neutralize the hydrochloric acid byproduct, driving the reaction to completion and preventing protonation of the starting amine.
- **Temperature:** The reaction is initiated at a low temperature (0 °C) to control the exothermic nature of the acylation and minimize potential side reactions. It is then allowed to warm to room temperature to ensure the reaction proceeds to completion.

Step-by-Step Methodology:

- **Preparation:** To a flame-dried round-bottom flask under an inert atmosphere (nitrogen or argon), add 3'-aminoacetanilide (1.0 eq.). Dissolve the starting material in anhydrous dichloromethane (DCM).
- **Addition of Base:** Add triethylamine (1.1 eq.) to the solution and stir for 5 minutes.
- **Cooling:** Cool the reaction mixture to 0 °C using an ice-water bath.
- **Acylation:** Slowly add a solution of 3-chloropropionyl chloride (1.05 eq.) in anhydrous DCM to the reaction mixture dropwise over 15-20 minutes.
- **Reaction:** After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution. Separate the organic layer, and extract the aqueous layer with DCM.
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography on silica gel.

Analytical Characterization (Predicted)

The structure of the synthesized 3-chloro-N-(3-acetamidophenyl)propanamide can be confirmed using standard analytical techniques.

Technique	Expected Observations
^1H NMR	- Aromatic protons in the range of 7.0-8.0 ppm. - Amide protons as singlets or broad singlets. - Methylene protons adjacent to the chlorine and carbonyl groups as triplets. - Acetyl methyl protons as a singlet around 2.1 ppm.
^{13}C NMR	- Carbonyl carbons in the range of 165-175 ppm. - Aromatic carbons in the range of 110-140 ppm. - Methylene carbons and the acetyl methyl carbon in the aliphatic region.
IR Spectroscopy	- N-H stretching vibrations around 3300 cm^{-1} . - C=O stretching vibrations for both amide groups around $1650\text{-}1680\text{ cm}^{-1}$. - Aromatic C-H and C=C stretching vibrations. - C-Cl stretching vibration.
Mass Spectrometry	- Molecular ion peak (M^+) and/or protonated molecular ion peak ($[\text{M}+\text{H}]^+$) corresponding to the molecular weight. - Characteristic isotopic pattern for a chlorine-containing compound.

Potential Applications and Rationale

While specific applications for 3-chloro-N-(3-acetamidophenyl)propanamide are not widely documented, its structure suggests several potential uses in research and development:

- **Medicinal Chemistry Building Block:** The presence of a reactive chloropropyl group allows for further functionalization through nucleophilic substitution reactions. This makes it a valuable intermediate for the synthesis of more complex molecules with potential biological activity. The acetamidophenyl moiety is a common feature in many pharmaceutical compounds.
- **Linker Molecule:** The bifunctional nature of the molecule (the chloro group and the potential for modification of the aromatic ring) makes it a candidate for use as a linker in the development of bioconjugates or functional materials.

- **Precursor for Heterocyclic Synthesis:** The chloropropanamide moiety can be utilized in cyclization reactions to form various heterocyclic ring systems, which are of significant interest in drug discovery.

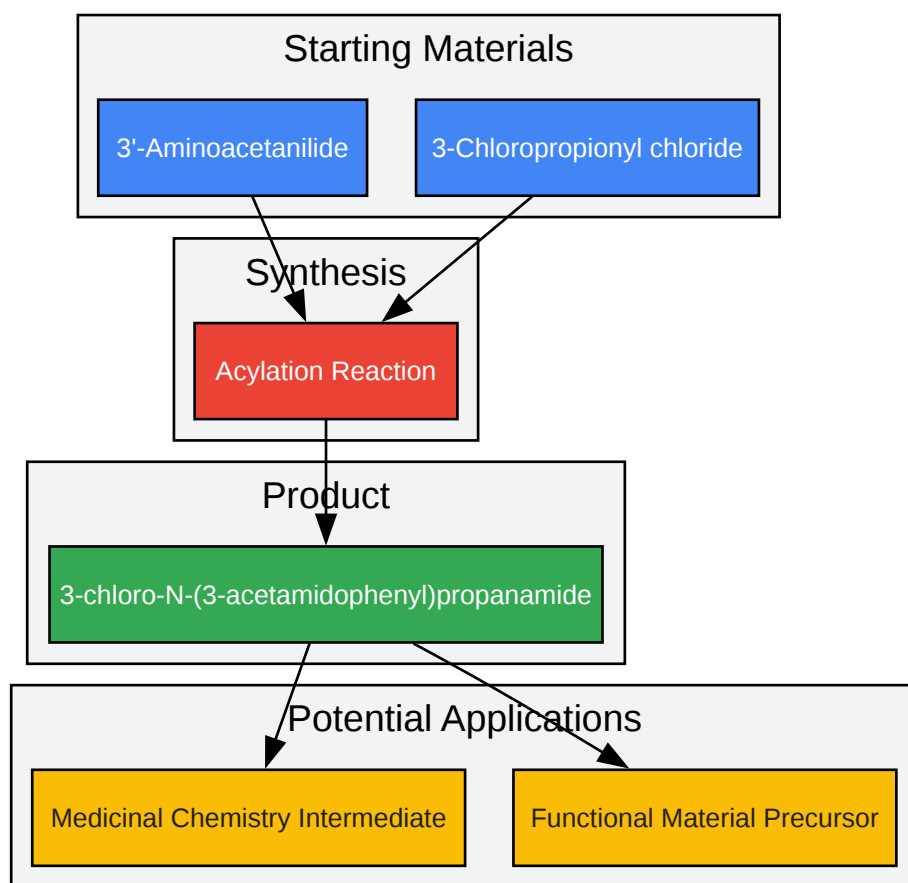
Safety and Handling

The safety profile of 3-chloro-N-(3-acetamidophenyl)propanamide has not been formally established. However, based on the reactivity of its functional groups and data from similar compounds, the following precautions should be taken:

- **Handling:** Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- **Toxicity:** Assumed to be harmful if swallowed, inhaled, or in contact with skin. The chloropropyl group is a potential alkylating agent.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.

Logical Relationships and Workflow

The following diagram illustrates the logical flow from starting materials to the final product and its potential utility.



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Caption: Logical workflow for the synthesis and application of the title compound.

References

- PubChem. N-(3-Aminophenyl)acetamide. [[Link](#)]
- Google Patents. Synthetic method of 3-chloropropionyl chloride.
- PubMed. Atom- and Mass-economical Continuous Flow Production of 3-Chloropropionyl Chloride and its Subsequent Amidation. [[Link](#)]
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